

Essential Safety and Operational Guide for Handling Cisapride

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Compound of Interest

Compound Name: Cisapride

Cat. No.: B012094

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cisapride**. It outlines the necessary personal protective equipment (PPE), procedural guidance for safe handling and disposal, and immediate first-aid measures.

Hazard Identification and Personal Protective Equipment

Cisapride is considered a hazardous substance and may cause serious eye damage.^{[1][2][3]} It may also be harmful if inhaled or absorbed through the skin and can cause irritation to the skin and respiratory tract.^{[4][5]} Chronic or prolonged exposure may lead to damage to the blood, kidneys, liver, and heart.^{[4][5]} Therefore, adherence to proper safety protocols and the use of appropriate personal protective equipment are imperative.

Recommended Personal Protective Equipment (PPE) for Handling **Cisapride**:

Protection Type	Required PPE	Specifications and Standards
Eye/Face Protection	Safety glasses with side-shields and a face shield.	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [4] [6]
Hand Protection	Chemical-resistant gloves.	The quality and type of gloves should be selected based on the specific laboratory task and potential for exposure. Gloves must be inspected before use. [4] [6]
Body Protection	Protective clothing, such as a lab coat.	Wear appropriate protective clothing to prevent skin contact. [4]
Respiratory Protection	Dust respirator or a NIOSH/MSHA approved respirator.	Required when there is a risk of dust formation or if exposure limits are exceeded. [4] [7]

Quantitative Data Summary

The following table summarizes key quantitative data for **Cisapride**.

Data Point	Value	Species
Oral LD50	4166 mg/kg	Rat
Oral LD50	8715 mg/kg	Mouse
Intravenous TDLo	0.1 mg/kg	Dog
Intravenous TDLo	0.1285 mg/kg	Guinea pig
Melting Point	109.8°C (229.6°F)	Not Applicable
Molecular Weight	465.95 g/mol (anhydrous) / 483.97 g/mol (monohydrate)	Not Applicable

Source:[2][4][5]

Operational Plan for Handling Cisapride

A systematic approach to handling **Cisapride** is essential to minimize risk and ensure a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Cisapride** in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly closed to prevent contamination and exposure.[4][7]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[7]

2. Handling and Use:

- Always handle **Cisapride** in a well-ventilated area or under a laboratory fume hood to avoid inhalation of dust.[1][8]
- Avoid all personal contact, including inhalation and contact with skin and eyes.[1]
- Wear the appropriate PPE as detailed in the table above.
- Do not eat, drink, or smoke in the area where **Cisapride** is being handled.[1]
- After handling, always wash hands thoroughly with soap and water.[1]

3. First-Aid Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.[4][5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. If irritation develops, seek medical attention.[4][5]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and immediately call a poison center or doctor.
[2][4]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[4][5]

4. Spill Management:

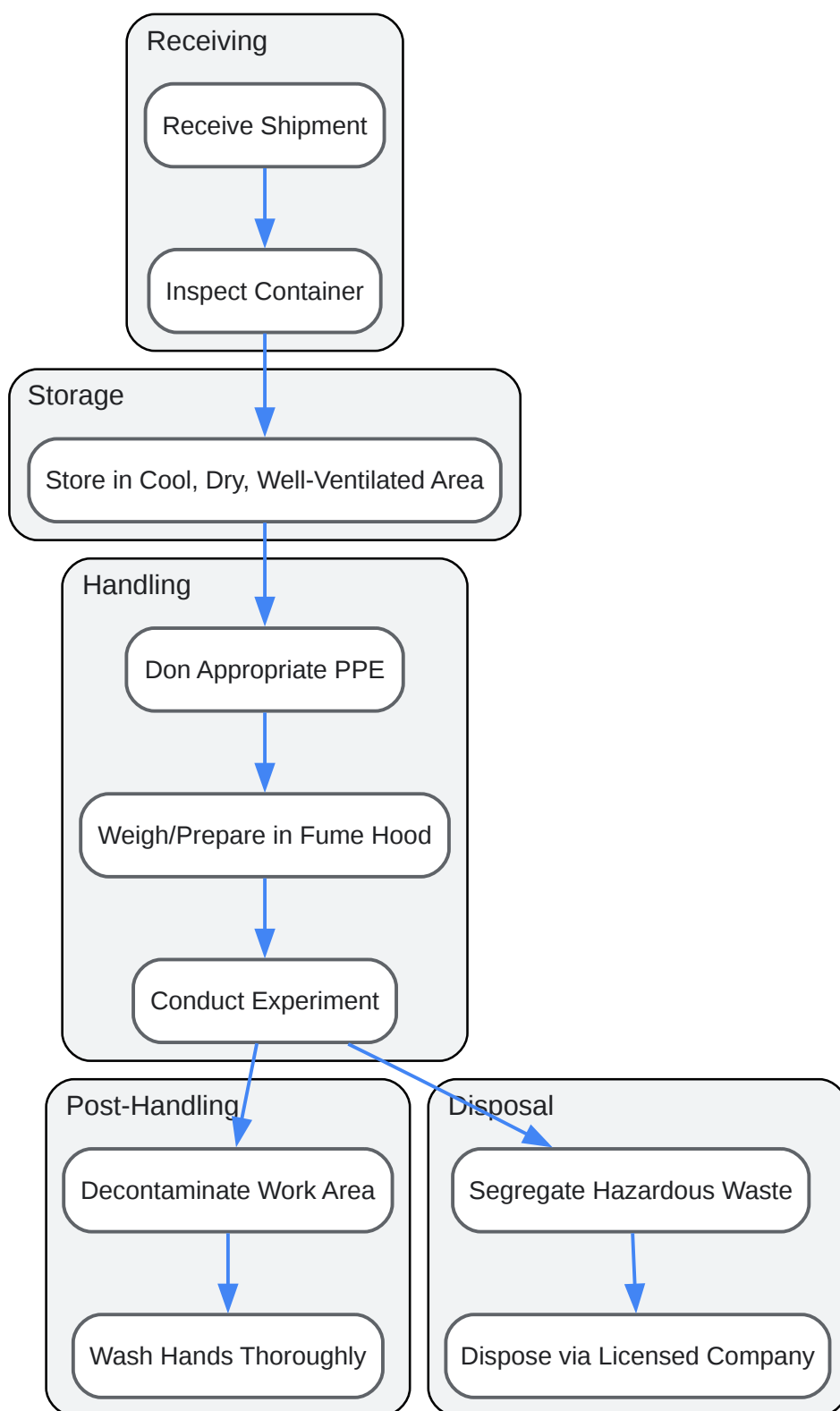
- In case of a spill, ensure the area is well-ventilated and wear appropriate PPE.
- For dry spills, avoid generating dust. Dampen the material with water before sweeping it up.
[1]
- Collect the spilled material and place it in a suitable, sealed container for disposal.[1][7]
- Prevent the spilled product from entering drains or waterways.[1]

5. Disposal Plan:

- Dispose of surplus and non-recyclable **Cisapride** through a licensed disposal company.[4]
- Do not allow the product to enter drains.[4]
- Contaminated packaging should be disposed of in the same manner as the unused product.
[4]
- All waste disposal must comply with local, state, and federal regulations.[4]

Experimental Workflow for Safe Handling of Cisapride

The following diagram illustrates the standard workflow for safely handling **Cisapride** in a laboratory setting.



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Caption: Workflow for the safe handling of **Cisapride**.

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